

Application Notes and Protocols: Preparation of Nigericin Sodium Salt Stock Solution

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Compound of Interest

Compound Name: *Nigericin*

Cat. No.: *B15607558*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of stock solutions of **Nigericin** sodium salt, a widely used potassium ionophore in cellular research.

Chemical and Physical Properties

Nigericin sodium salt is a polyether antibiotic derived from *Streptomyces hygroscopicus*. It functions as a K^+/H^+ antiporter, disrupting mitochondrial membrane potential and is a potent activator of the NLRP3 inflammasome.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for experimental reproducibility.

Data Presentation: Properties and Solubility of **Nigericin** Sodium Salt

The following table summarizes the key quantitative data for **Nigericin** sodium salt.

Property	Value	References
Molecular Formula	C ₄₀ H ₆₇ NaO ₁₁	[1]
Molecular Weight	~746.94 g/mol	[1][5]
Appearance	White to off-white crystalline solid/powder	
Solubility in Ethanol	Up to 120 mg/mL (~160 mM)	[6][7]
Solubility in DMSO	Up to 100 mg/mL (~133 mM)	[1][8]
Solubility in Methanol	Up to 22.72 mg/mL (~30 mM)	[7]
Solubility in Water	Insoluble or sparingly soluble	[9]
Storage (Powder)	-20°C, desiccated, protected from light	[8]
Storage (Stock Solution)	-20°C for 1-2 months; -80°C for up to 1 year	[1][8]

Note: Solubility can vary between batches. It is recommended to consult the manufacturer's certificate of analysis.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Nigericin** sodium salt in DMSO, a commonly used concentration for cellular assays.

Materials:

- **Nigericin** sodium salt (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Analytical balance

Procedure:

- Pre-equilibration: Before opening, allow the vial of **Nigericin** sodium salt to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Weighing: Accurately weigh out the desired amount of **Nigericin** sodium salt powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM solution, weigh out approximately 7.47 mg.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 746.94 \text{ g/mol} \times 1000 = 7.47 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed powder. For a 10 mM stock from 5 mg of powder, add 669 μL of DMSO.[1]
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C or sonication can aid dissolution if necessary, but avoid excessive heat.[3][10]
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes.[1]
- Storage: Store the aliquots at -20°C for short-term use (up to 2 months) or at -80°C for long-term storage (up to 1 year).[1][8] When ready to use, thaw a single aliquot and dilute it to the final working concentration in the appropriate cell culture medium or buffer.

Safety Precautions:

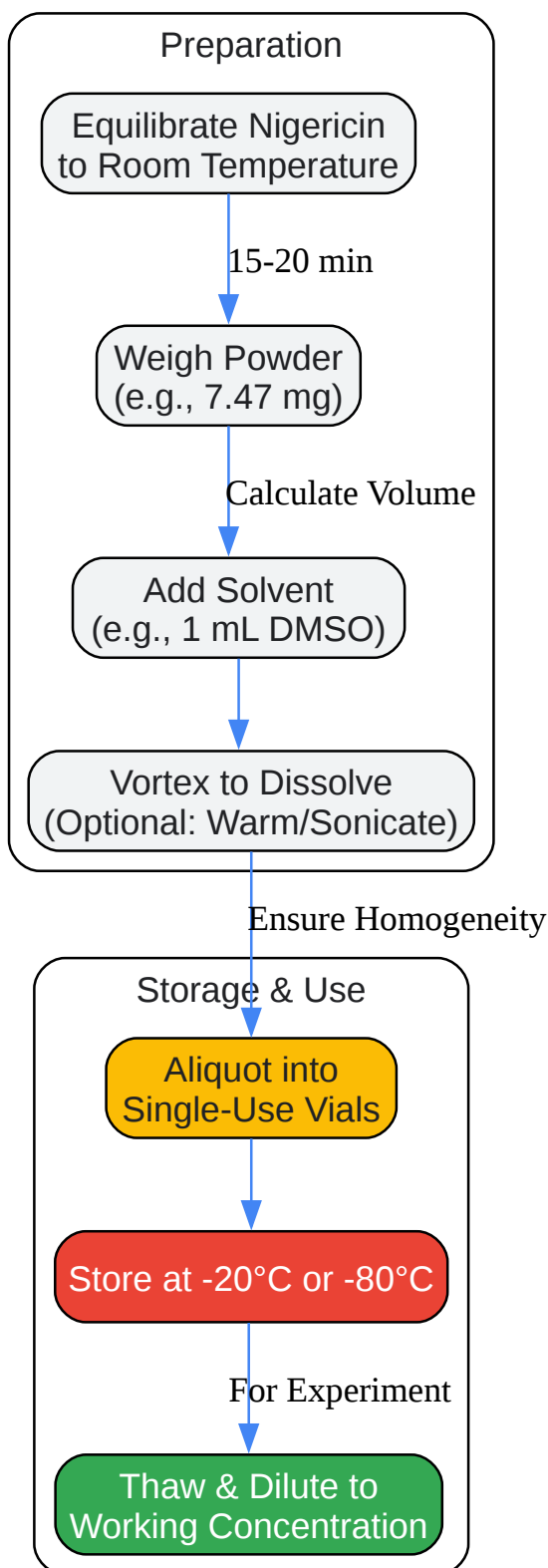
- **Nigericin** sodium salt is toxic if swallowed and may cause skin and eye irritation.[5]
- Always handle the compound in a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for complete hazard information.

Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical steps for preparing the **Nigericin** sodium salt stock solution.

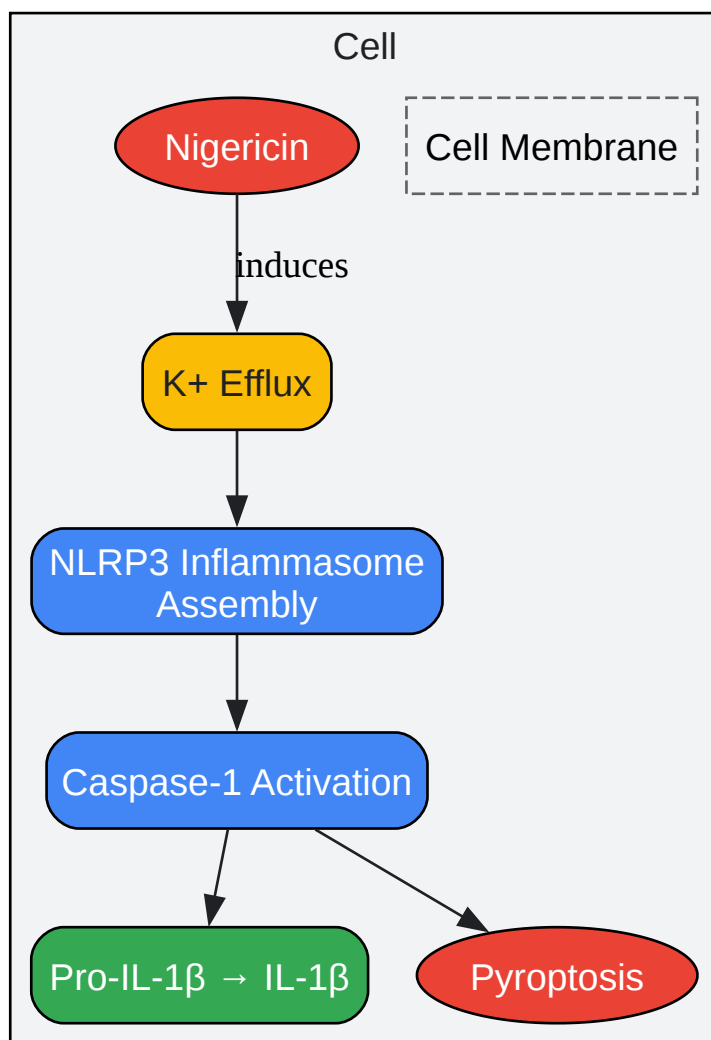


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Caption: Workflow for preparing **Nigericin** stock solution.

Signaling Pathway Context: NLRP3 Inflammasome Activation

Nigericin is a classical activator of the NLRP3 inflammasome. It creates a potassium efflux, which is a key triggering signal for the assembly of the inflammasome complex, leading to caspase-1 activation and the processing of pro-inflammatory cytokines.[4][11][7]



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